

Essential Safety and Operational Guide for 2-(1H-pyrazol-1-yl)pyridine

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Compound of Interest

Compound Name: 2-(1H-pyrazol-1-yl)pyridine

Cat. No.: B1336117

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This guide provides immediate, essential safety and logistical information for handling **2-(1H-pyrazol-1-yl)pyridine** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

Hazard Summary and Personal Protective Equipment

2-(1H-Pyrazol-1-yl)pyridine is a chemical that requires careful handling due to its potential health hazards. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4]}

Hazard Classification	Description	Recommended Personal Protective Equipment (PPE)
Skin Corrosion/Irritation	Causes skin irritation.[1][2][3][4]	Gloves: Chemical resistant gloves (e.g., Nitrile rubber).[5] [6] Clothing: Wear appropriate protective clothing to prevent skin exposure.[1][5]
Serious Eye Damage/Eye Irritation	Causes serious eye irritation.[1][2][3][4]	Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] A face shield may be necessary for splash protection.[6]
Specific target organ toxicity (single exposure)	May cause respiratory irritation.[1][2][3][4]	Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1] [5] Work in a well-ventilated area or a chemical fume hood. [1][5][7]

Experimental Protocols

Handling Protocol

- Preparation:
 - Ensure a certified laboratory chemical fume hood is operational.[8]

- Verify that an emergency eyewash station and safety shower are accessible and within a ten-second travel distance.[\[8\]](#)
- Gather all necessary PPE as specified in the table above.
- Prepare all necessary equipment and reagents before handling the chemical.
- Handling:
 - Always handle **2-(1H-pyrazol-1-yl)pyridine** inside a chemical fume hood.[\[5\]](#)[\[7\]](#)
 - Use spark-proof tools and explosion-proof equipment.[\[5\]](#)
 - Avoid breathing dust, vapor, mist, or gas.[\[1\]](#)[\[2\]](#)[\[5\]](#)
 - Avoid contact with skin and eyes.[\[1\]](#)[\[2\]](#)[\[5\]](#)
 - Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)

Storage Protocol

- Container:
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Location:
 - Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[5\]](#)
 - Store away from sources of ignition.[\[5\]](#)
 - Store locked up.[\[1\]](#)[\[2\]](#)
- Incompatibilities:
 - Keep away from incompatible materials such as oxidizing agents.[\[1\]](#)

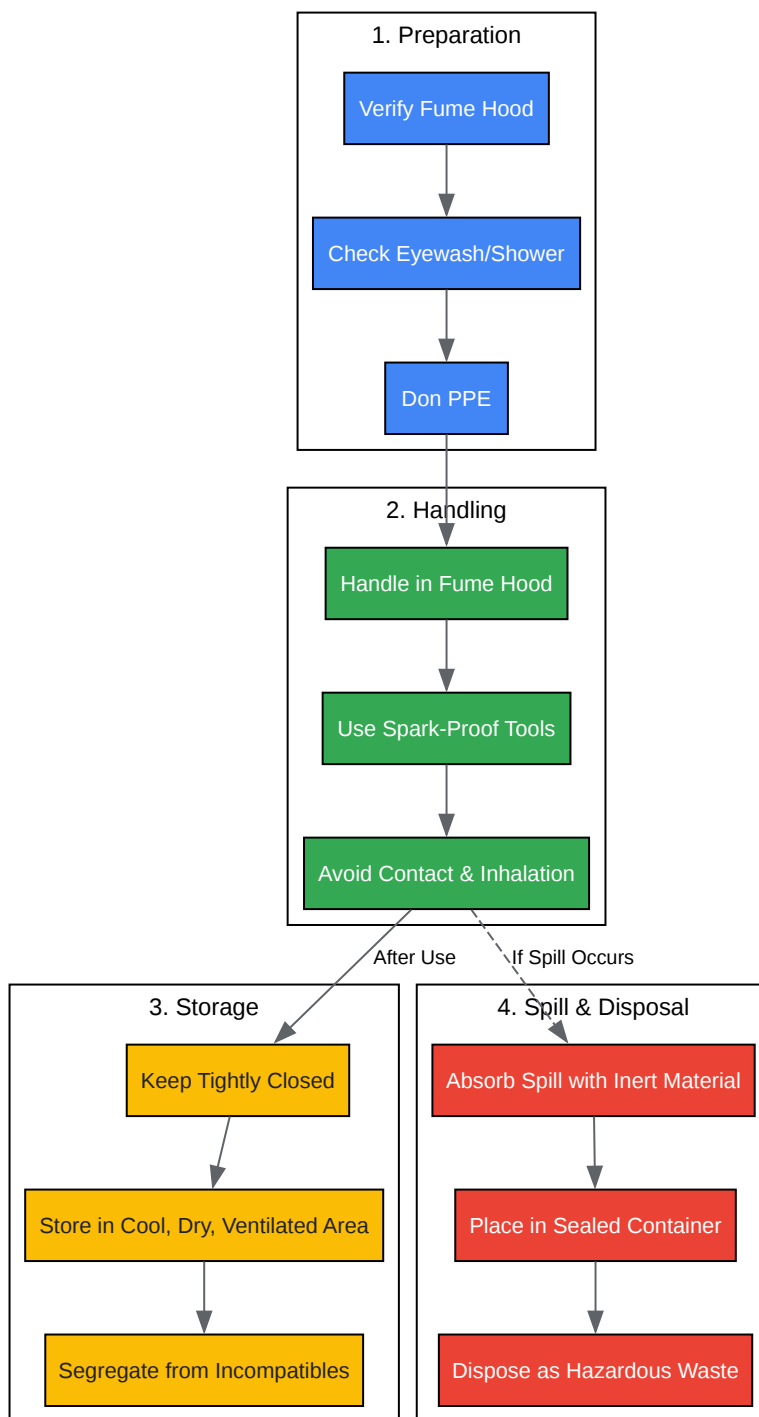
Spill and Waste Disposal Protocol

- Spill Response:

- In case of a spill, remove all sources of ignition.[\[5\]](#)[\[7\]](#)
- Use a spark-proof tool for cleanup.[\[5\]](#)
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).[\[5\]](#)[\[8\]](#)
- Place the absorbed material into a suitable, sealed, and airtight container for disposal.[\[1\]](#)[\[5\]](#)[\[8\]](#)
- Waste Disposal:
 - Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)[\[2\]](#)
 - Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[\[1\]](#)[\[2\]](#)
 - Do not empty into drains.[\[1\]](#)

Visual Workflow for Handling 2-(1H-pyrazol-1-yl)pyridine

Workflow for Handling 2-(1H-pyrazol-1-yl)pyridine

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Caption: Workflow for Handling 2-(1H-pyrazol-1-yl)pyridine

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